An In-depth Technical Guide to (5S,6R)-DiHETE

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Compound of Interest

Compound Name: *(5S,6R)-DiHETEs*

Cat. No.: *B571030*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(5S,6R)-DiHETE, formally known as (5S,6R,7E,9E,11Z,14Z)-5,6-dihydroxyicosa-7,9,11,14-tetraenoic acid, is a dihydroxy derivative of arachidonic acid and a product of the lipoxygenase pathway.[1][2] As a stereoisomer of dihydroxyeicosatetraenoic acid (DiHETE), it plays a role in inflammatory processes, primarily through its interaction with leukotriene receptors. This technical guide provides a comprehensive overview of the biochemical properties, synthesis, biological activity, and signaling pathways associated with (5S,6R)-DiHETE, tailored for professionals in research and drug development.

Physicochemical Properties and Quantitative Data

(5S,6R)-DiHETE is a lipid mediator with a molecular formula of $C_{20}H_{32}O_4$ and a molecular weight of 336.5 g/mol .[3] Its activity is closely linked to its specific stereochemistry. The following tables summarize key quantitative data for (5S,6R)-DiHETE.

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Property	Value	Reference(s)
Molecular Formula	$C_{20}H_{32}O_4$	[3]
Molecular Weight	336.5 g/mol	[3]
CAS Number	82948-88-7	[3]
UV max (in Ethanol)	273 nm	[3]

Biological Activity Data	Value	Assay Condition	Reference(s)
Guinea Pig Ileum Contraction (EC_{50})	1.3 µM	In vitro assay on isolated guinea pig ileum.	[4][5]
LTD_4 Receptor Binding	Weak Agonist	Competitive binding assays in guinea pig lung membranes.	[1][2]
Inhibition of [^{3}H]-LTD_4 binding to TXA_2/PGH_2 receptor (IC_{50})	> 10 µM	Washed human platelets.	[2]

Biosynthesis of (5S,6R)-DiHETE

(5S,6R)-DiHETE is formed from the unstable epoxide intermediate, Leukotriene A_4 (LTA_4). This conversion can occur through two primary mechanisms: non-enzymatic hydrolysis and enzymatic conversion.

Non-Enzymatic Hydrolysis

In aqueous environments, the epoxide ring of LTA_4 can undergo spontaneous hydrolysis to form various DiHETE isomers, including (5S,6R)-DiHETE.[2] This non-specific process contributes to the basal levels of this compound in biological systems.

Enzymatic Conversion

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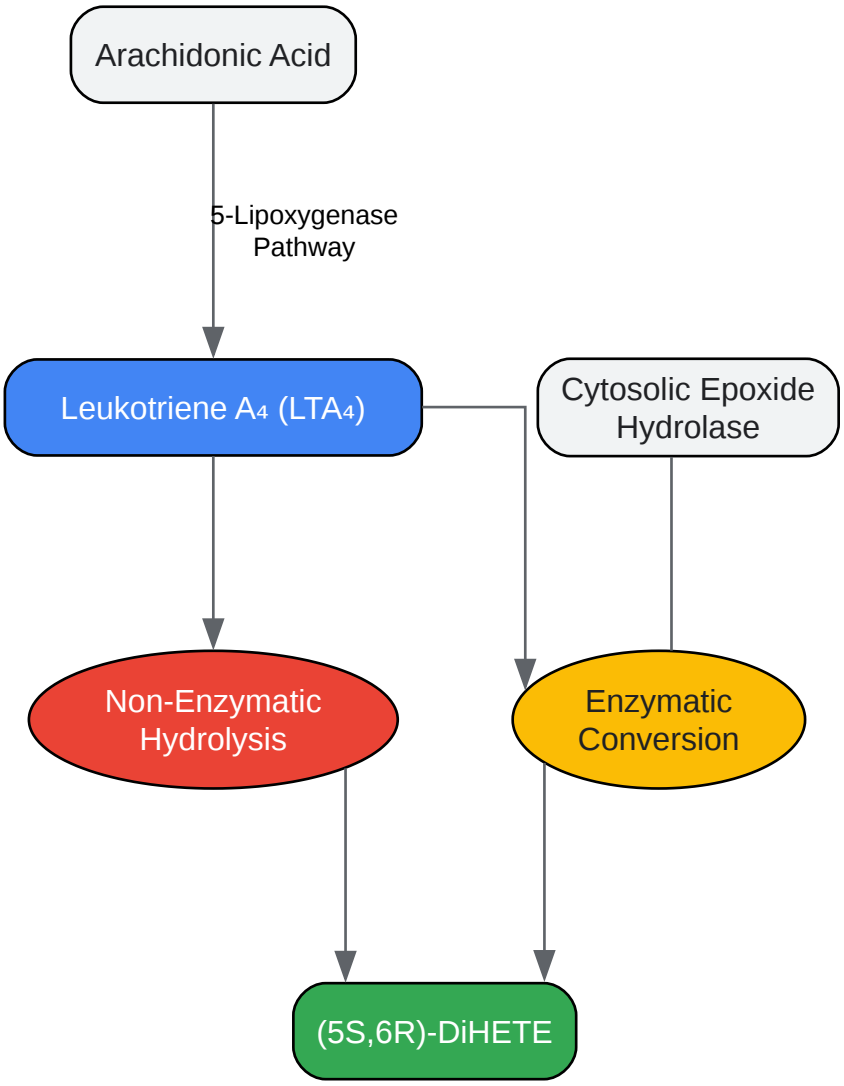
The primary enzymatic route for the synthesis of (5S,6R)-DiHETE involves the action of cytosolic epoxide hydrolase.[6][7] Studies have shown that purified cytosolic epoxide hydrolase from mouse liver can efficiently convert LTA_4 into (5S,6R)-DiHETE.[6][7]



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Biosynthesis of (5S,6R)-DiHETE from Arachidonic Acid.

Biological Activity and Signaling Pathway

The primary biological activity of (5S,6R)-DiHETE is mediated through its interaction with the Cysteinyl Leukotriene Receptor 1 ($CysLT_1R$), also known as the LTD_4 receptor. It is characterized as a weak agonist at this receptor.[1][2]

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Interaction with the LTD_4 Receptor

Binding studies on guinea pig lung membranes have demonstrated that among the four synthetic (5,6)-DiHETE isomers, only (5S,6R)-DiHETE is recognized by the LTD_4 receptor.[1] This interaction is what leads to its observed biological effects, such as smooth muscle contraction.

Downstream Signaling Cascade

The LTD_4 receptor is a G-protein coupled receptor (GPCR) that primarily signals through the Gq alpha subunit. Upon agonist binding, the following signaling cascade is initiated:

- Activation of Gq: The activated receptor promotes the exchange of GDP for GTP on the Gαq subunit.
- Phospholipase C (PLC) Activation: Gαq-GTP activates PLC.
- Second Messenger Production: PLC cleaves phosphatidylinositol 4,5-bisphosphate (PIP_2) into two second messengers: inositol trisphosphate (IP_3) and diacylglycerol (DAG).
- Calcium Mobilization: IP_3 binds to its receptors on the endoplasmic reticulum, leading to the release of intracellular calcium (Ca^{2+}).
- Protein Kinase C (PKC) Activation: The increased intracellular Ca^{2+} and DAG collectively activate Protein Kinase C.

This signaling cascade ultimately leads to various cellular responses, including smooth muscle contraction.

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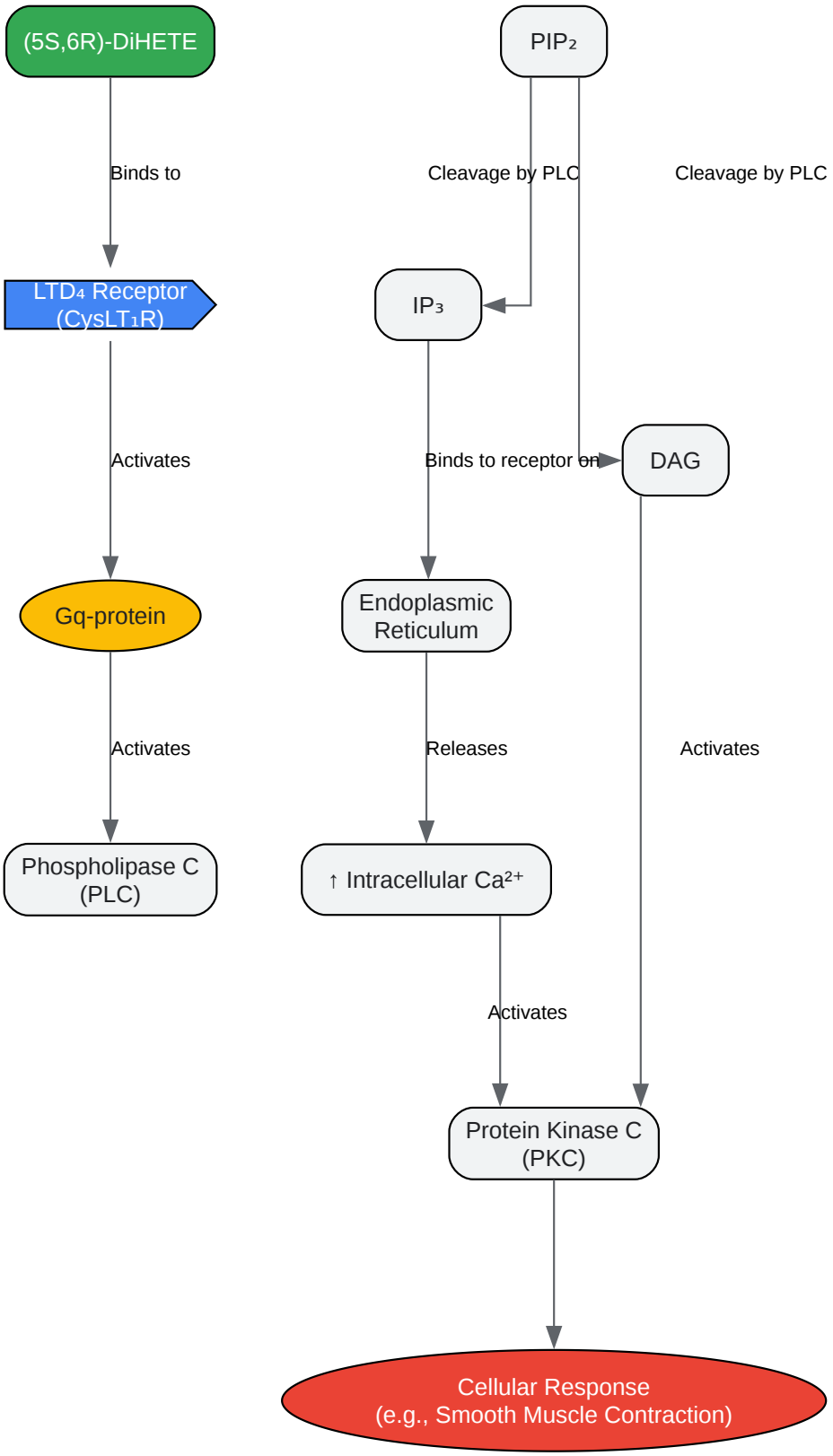

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Signaling pathway of (5S,6R)-DiHETE via the LTD₄ Receptor.

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Experimental Protocols

Enzymatic Synthesis of (5S,6R)-DiHETE from Leukotriene A$_4$

This protocol is based on the methodology described for the conversion of LTA$_4$ by mouse liver cytosolic epoxide hydrolase.[6][7]

Materials:

- Mouse liver cytosol (prepared from the 105,000 x g supernatant of liver homogenate)
- Leukotriene A$_4$ (LTA$_4$) solution
- Phosphate buffer (pH 7.4)
- Methanol
- Reverse-phase high-performance liquid chromatography (RP-HPLC) system

Procedure:

- Prepare a reaction mixture containing mouse liver cytosol in phosphate buffer (pH 7.4).
- Initiate the reaction by adding a solution of LTA$_4$ to the reaction mixture. The final concentration of LTA$_4$ should be in the low micromolar range.
- Incubate the reaction mixture at 37°C for a specified time (e.g., 5-15 minutes).
- Terminate the reaction by adding two volumes of cold methanol.
- Centrifuge the mixture to pellet the precipitated protein.
- Analyze the supernatant by RP-HPLC to separate and quantify the DiHETE isomers. A C18 column is typically used with a mobile phase gradient of methanol in water and acetic acid.
- Monitor the elution profile at 270 nm, the characteristic absorbance maximum for the conjugated triene chromophore of DiHETEs.

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Guinea Pig Ileum Contraction Assay

This protocol outlines the general procedure for assessing the contractile effect of (5S,6R)-DiHETE on smooth muscle.

Materials:

- Isolated guinea pig ileum segment
- Tyrode's solution (physiological salt solution)
- Organ bath with aeration (95% O_2 / 5% CO_2) and temperature control (37°C)
- Isotonic transducer and recording system
- (5S,6R)-DiHETE stock solution

Procedure:

- Suspend a segment of the guinea pig ileum in an organ bath containing Tyrode's solution, maintained at 37°C and continuously aerated.
- Allow the tissue to equilibrate under a resting tension (e.g., 1 g) for at least 30-60 minutes, with periodic washing.
- Once a stable baseline is achieved, add cumulative concentrations of (5S,6R)-DiHETE to the organ bath.
- Record the contractile response at each concentration until a maximal response is achieved.
- Wash the tissue extensively to return to the baseline.
- The data can be used to construct a dose-response curve and determine the EC_{50} value.

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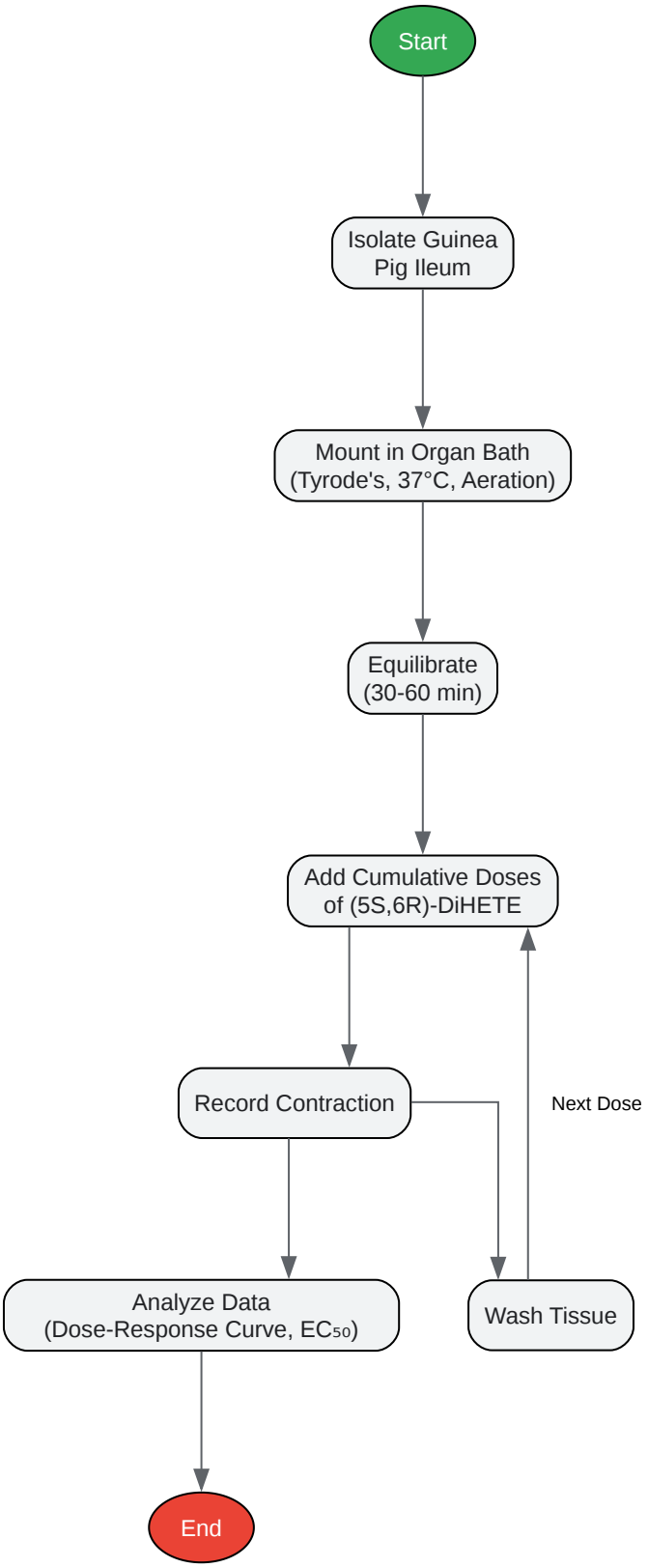

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Workflow for Guinea Pig Ileum Contraction Assay.

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Conclusion

(5S,6R)-DiHETE is a biologically active lipid mediator formed from LTA_4. Its role as a weak agonist of the LTD_4 receptor positions it as a molecule of interest in the study of inflammatory and allergic responses. The provided data, signaling pathways, and experimental workflows offer a foundational understanding for researchers and professionals in the field of drug development and eicosanoid research. Further investigation into its specific physiological and pathological roles may unveil new therapeutic targets.

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References

- 1. Comparative biological activities of the four synthetic (5,6)-dihete isomers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. bocsci.com [bocsci.com]
- 3. caymanchem.com [caymanchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Leukotriene A4. Enzymatic conversion into 5,6-dihydroxy-7,9,11,14-eicosatetraenoic acid by mouse liver cytosolic epoxide hydrolase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
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